

Application Notes & Protocols: Surface Functionalization of Silicon Wafers with Decyltrichlorosilane

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Compound of Interest		
Compound Name:	Decyltrichlorosilane	
Cat. No.:	B081148	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Surface functionalization of silicon wafers with alkyltrichlorosilanes, such as **Decyltrichlorosilane** (DTS), is a critical process for creating well-defined, hydrophobic self-assembled monolayers (SAMs). This process transforms the naturally hydrophilic silicon dioxide surface into a hydrophobic one by covalently attaching a dense layer of decyl groups. The resulting functionalized surface has applications in microelectronics, biosensors, and as a substrate for further chemical modifications in drug development and materials science. This document provides detailed protocols for the surface functionalization of silicon wafers with DTS, along with expected quantitative data and characterization methods.

Core Applications

- Microelectronics: Creation of hydrophobic passivation layers.
- Biosensors: Reduction of non-specific binding of proteins and other biomolecules.
- Drug Development: Substrates for studying cell adhesion and protein interactions.
- Materials Science: A foundation for further surface modifications and creation of patterned surfaces.



Quantitative Data Summary

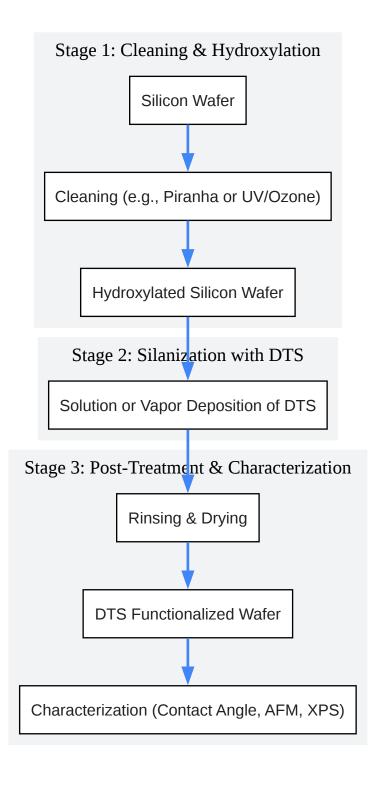
The following table summarizes the expected quantitative data for a silicon wafer before and after functionalization with **Decyltrichlorosilane**. The values for the DTS-functionalized surface are based on typical results for similar alkyltrichlorosilanes like Octa**decyltrichlorosilane** (OTS) and Decyltrimethoxysilane (DTMOS).

Parameter	Cleaned Silicon Wafer (Hydrophilic)	DTS Functionalized Silicon Wafer (Hydrophobic)
Water Contact Angle	< 20°[1][2]	90° - 105°
Monolayer Thickness	N/A	~1.3 - 1.7 nm
Surface Roughness (RMS)	< 0.5 nm[3][4][5][6]	< 1.0 nm[3][4][5][7][8]
XPS Elemental Analysis (Atomic %)	Si, O	C, Si, O

Experimental Workflow and Chemical Reaction

The overall experimental workflow for the surface functionalization of a silicon wafer with **Decyltrichlorosilane** involves three main stages: cleaning and hydroxylation, silanization, and characterization.



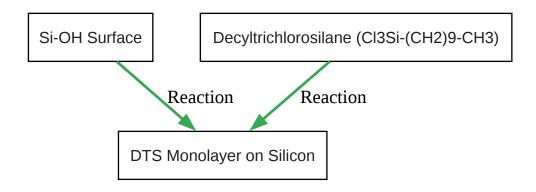


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Caption: Experimental workflow for silicon wafer functionalization with DTS.



The functionalization process relies on the reaction of the trichlorosilyl headgroup of DTS with the hydroxyl groups on the cleaned silicon wafer surface, forming stable siloxane bonds.



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- To cite this document: BenchChem. [Application Notes & Protocols: Surface
 Functionalization of Silicon Wafers with Decyltrichlorosilane]. BenchChem, [2025]. [Online
 PDF]. Available at: [https://www.benchchem.com/product/b081148#surface-functionalizationof-silicon-wafers-with-decyltrichlorosilane]



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